

Essential Safety and Logistics for Handling N-Acetylhistidine

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Compound of Interest

Compound Name: *N-Acetylhistidine*

Cat. No.: *B147229*

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For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for the handling and disposal of **N-Acetylhistidine**, presented to build trust and provide value beyond the product itself.

Personal Protective Equipment (PPE)

While N-Acetyl-L-histidine monohydrate is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, it is recommended to follow standard laboratory safety practices.[1] Some sources indicate that it may cause skin and eye irritation, as well as potential allergic skin reactions.[2] Therefore, appropriate personal protective equipment should be worn to minimize exposure.

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses or chemical safety goggles	Should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Lab coat and appropriate protective gloves	Wear a standard lab coat and gloves to prevent skin contact. [1]
Respiratory Protection	Not required under normal use	If dust formation is significant, a particle filter respirator may be used.[1] Ensure adequate ventilation in the work area.[1]

Operational Plan: Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[1]
- Prevent ingestion and inhalation.[1]
- Minimize dust formation during handling.[1]
- Use in a well-ventilated area.[1]

Storage:

- Store in a tightly sealed container.
- Keep in a refrigerated environment.[1]
- Store away from incompatible materials, such as oxidizing agents.[1]

First Aid Measures

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If symptoms occur, seek medical attention.[\[1\]](#)
- Inhalation: Move to fresh air. If symptoms occur, seek medical attention.[\[1\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.[\[1\]](#)

Disposal Plan

Proper disposal of **N-Acetylhistidine** and its containers is crucial to maintain a safe laboratory environment.

Chemical Disposal:

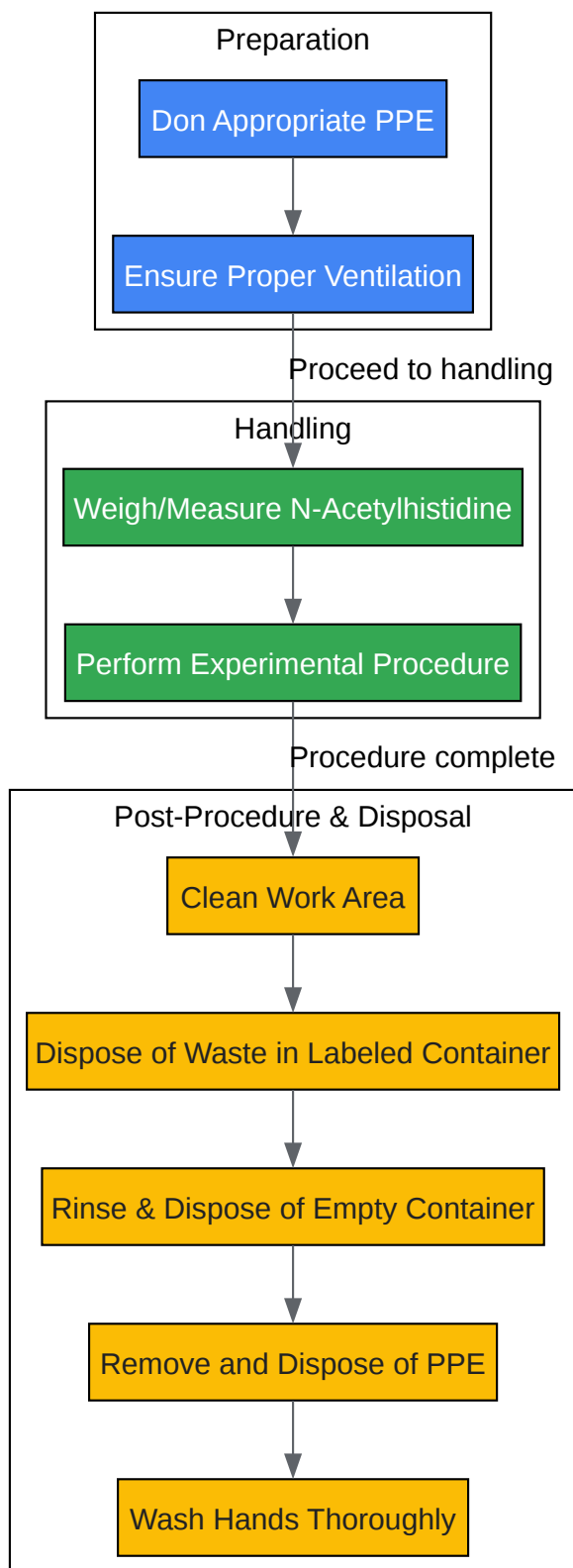
- Sweep up any solid spills and place the material into a suitable, labeled container for disposal.[\[1\]](#)
- Avoid generating dust during cleanup.[\[1\]](#)
- Do not release the chemical into the environment.[\[1\]](#)
- Dispose of the waste in accordance with local, state, and federal regulations.

Container Disposal:

- For empty containers, the first rinse with a solvent should be collected and disposed of as hazardous waste.
- After thorough rinsing and air-drying, the container can be disposed of or recycled.

Experimental Workflow: Safe Handling of N-Acetylhistidine

The following diagram outlines the procedural steps for the safe handling of **N-Acetylhistidine** in a laboratory setting.



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*Safe handling workflow for **N-Acetylhistidine**.*

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- 2. N-Acetyl-L-histidine | C₈H₁₁N₃O₃ | CID 75619 - PubChem [pubchem.ncbi.nlm.nih.gov]
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